

Commercial Availability and Technical Guide: Ethoxydiisobutylaluminium

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Ethoxydiisobutylaluminium*

Cat. No.: *B100121*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the commercial availability, properties, and handling of **Ethoxydiisobutylaluminium** (CAS No. 15769-72-9). This document is intended for researchers, scientists, and drug development professionals who are considering the use of this organoaluminum reagent in their work.

Introduction

Ethoxydiisobutylaluminium, also known as Diisobutylaluminum ethoxide, is an organoaluminum compound that serves as a valuable reagent and catalyst in various chemical transformations. Its utility is particularly noted in Ziegler-Natta polymerization processes for olefins and dienes.^[1] While its direct application in drug development is not extensively documented in publicly available literature, its properties as a Lewis acid and alkylating agent suggest potential applications in the synthesis of complex pharmaceutical intermediates. This guide aims to provide a consolidated resource on its commercial sourcing, key technical data, and general handling protocols.

Commercial Availability

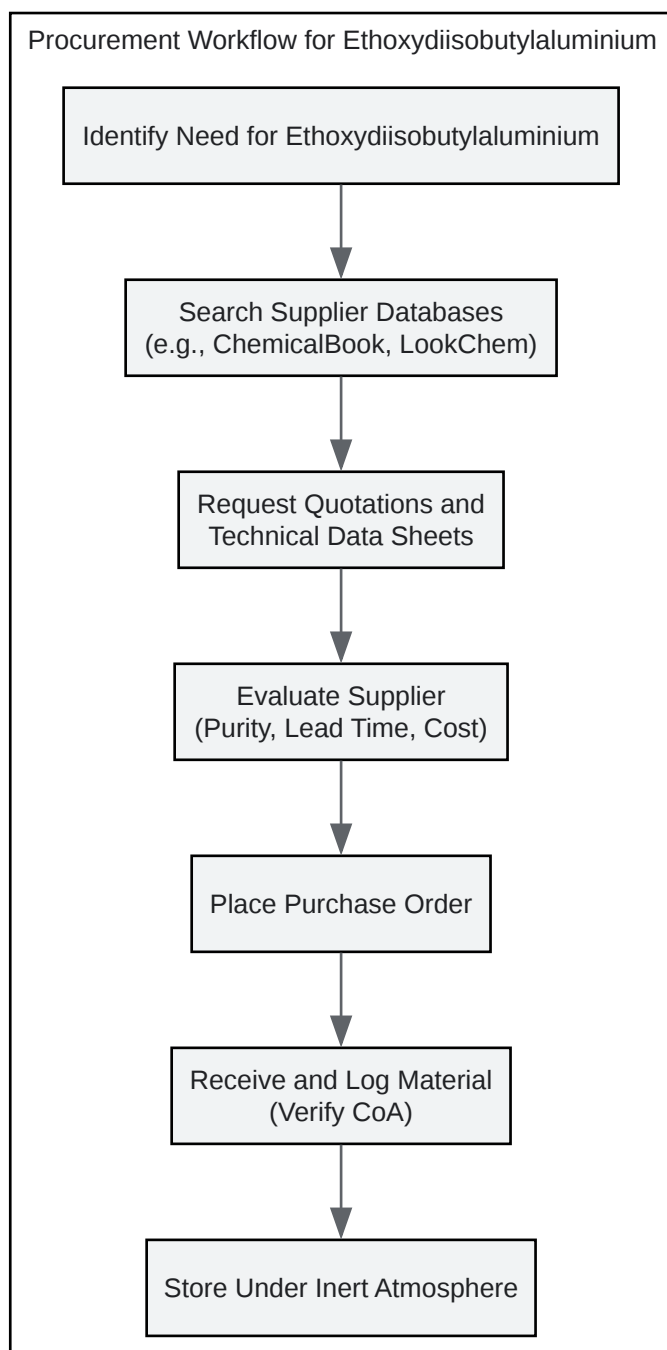
Ethoxydiisobutylaluminium is commercially available from a number of chemical suppliers. The compound is typically offered at varying purity levels and in different quantities to suit laboratory-scale research and larger-scale manufacturing needs.

Table 1: Commercial Suppliers of **Ethoxydiisobutylaluminium**

Supplier	Purity	Available Quantities	Notes
Alfa Chemistry	96%	Inquire for details	-
BOC Sciences	-	Custom synthesis available	-
ChemicalBook	-	Lists multiple suppliers	-
CymitQuimica	-	Lists Indagoo as a supplier	[2]
EvitaChem	-	In Stock	[3]
LookChem	99% (from some suppliers)	Inquire for details	Lists multiple suppliers
Nama Group	-	Inquire for details	Provides product specifications [1]

Procurement Workflow:

The following diagram outlines a typical workflow for procuring **Ethoxydiisobutylaluminium** for research or development purposes.



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Caption: A logical workflow for sourcing and procuring **Ethoxydiisobutylaluminium**.

Technical Data

A summary of the key physical and chemical properties of **Ethoxydiisobutylaluminium** is provided below. This data has been compiled from various supplier and chemical database sources.

Table 2: Physicochemical Properties of **Ethoxydiisobutylaluminium**

Property	Value	Reference
CAS Number	15769-72-9	[1][2][4]
Molecular Formula	C ₁₀ H ₂₃ AlO	[1][4]
Molecular Weight	186.27 g/mol	[1][4]
Appearance	Colorless to yellowish liquid	[2]
Boiling Point	125-126 °C @ 2 Torr	[4]
Synonyms	Diisobutylaluminum ethoxide, Diisobutylethoxyaluminum, Ethoxybis(2-methylpropyl)aluminum	[2][4]
EINECS Number	239-861-4	[1]

Experimental Protocols and Handling

Detailed, peer-reviewed experimental protocols for the synthesis or specific applications of **Ethoxydiisobutylaluminium** in drug development are not readily available in the public domain. However, based on its chemical nature as an air- and moisture-sensitive organoaluminum compound, the following general handling procedures should be strictly followed.

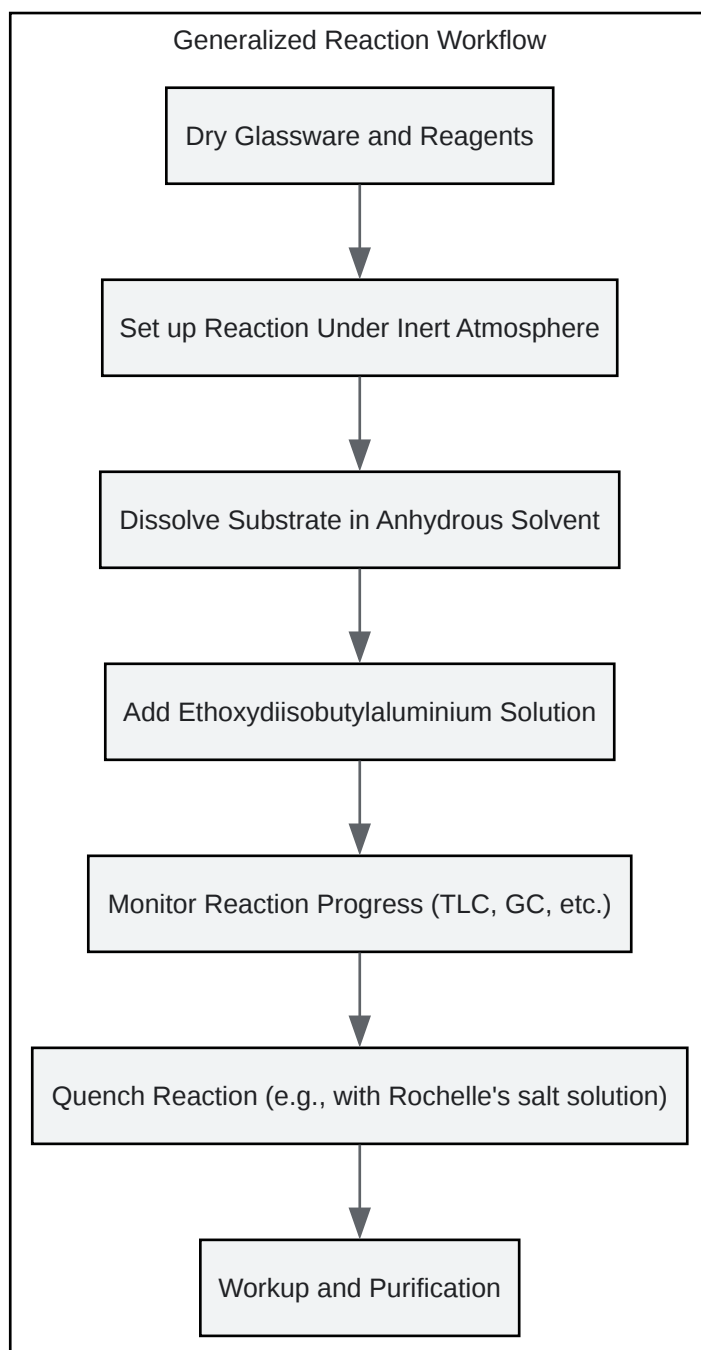
General Handling Precautions:

- **Inert Atmosphere:** All manipulations of **Ethoxydiisobutylaluminium** should be carried out under an inert atmosphere (e.g., argon or nitrogen) using standard Schlenk line or glovebox techniques. This is crucial to prevent hydrolysis and oxidation.[2]

- Solvent Selection: The compound is soluble in many common organic solvents. Ensure that all solvents are anhydrous before use.
- Personal Protective Equipment (PPE): Wear appropriate PPE, including flame-retardant laboratory coats, safety glasses, and chemical-resistant gloves.
- Storage: Store in a cool, dry place, away from sources of ignition and moisture.

Hypothetical Reaction Workflow:

The following diagram illustrates a generalized workflow for a reaction using **Ethoxydiisobutylaluminium** as a catalyst.



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Caption: A generalized workflow for a chemical reaction involving **Ethoxydiisobutylaluminium**.

Safety Information

Ethoxydiisobutylaluminium is a reactive and hazardous chemical.^[2] It is crucial to consult the Safety Data Sheet (SDS) from the specific supplier before handling.

Table 3: General Safety and Hazard Information

Hazard	Description	Precaution
Air and Water Reactivity	Reacts with air and moisture. ^[5]	Handle under an inert atmosphere. ^[2]
Flammability	Flammable liquid.	Keep away from heat, sparks, and open flames.
Skin and Eye Contact	May cause burns.	Wear appropriate PPE, including gloves and safety glasses.
Inhalation	May be harmful if inhaled.	Use in a well-ventilated area or in a fume hood.

Applications in Synthesis

The primary documented application of **Ethoxydiisobutylaluminium** is as a catalyst for Ziegler-Natta polymerization of olefins and dienes.^[1] As a Lewis acid, it can activate monomers for polymerization.^[2] It can also participate in alkylation and coordination reactions.^[2] While specific examples in pharmaceutical synthesis are scarce in the literature, its reactivity profile suggests potential for use in:

- Stereoselective reductions of carbonyl compounds.
- As a precursor for other organoaluminum reagents.
- In carbon-carbon bond-forming reactions.

Researchers exploring these applications should conduct small-scale pilot reactions to determine optimal conditions.

Conclusion

Ethoxydiisobutylaluminium is a commercially available organoaluminum reagent with established applications in polymerization catalysis. While its use in drug development is not as well-documented, its chemical properties make it a potentially useful tool for synthetic chemists. Sourcing this reagent requires careful consideration of supplier purity and handling capabilities. Due to its hazardous nature, strict adherence to safety protocols and inert atmosphere techniques is mandatory. Further research into the applications of **Ethoxydiisobutylaluminium** in fine chemical and pharmaceutical synthesis is warranted to fully explore its synthetic potential.

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